A Comparative Guide to the Quantification of Betahistine Impurity 5

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Compound of Interest

Compound Name:	*Betahistine impurity 5-13C,d3*
Cat. No.:	*B12416512*

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This guide provides a comprehensive overview of the analytical methodologies for the quantification of Betahistine Impurity 5, chemically identified as 2-Hydroxy-2-(2-(methyl(2-(pyridin-2-yl)ethyl)amino)-2-oxoethyl)succinic acid. While specific validated methods for this particular impurity are not extensively documented in publicly available literature, this document outlines a robust analytical approach based on established methods for other Betahistine impurities and drug-excipient adducts.

Betahistine Impurity 5 is understood to be an adduct formed between the active pharmaceutical ingredient (API), Betahistine, and citric acid, a common excipient in pharmaceutical formulations. The formation of such adducts is a critical quality attribute to monitor during drug development and manufacturing to ensure product safety and efficacy.

Comparative Analysis of Analytical Techniques

Given the chemical structure of Betahistine Impurity 5, a polar molecule, reversed-phase high-performance liquid chromatography (RP-HPLC) coupled with ultraviolet (UV) or mass spectrometry (MS) detection is the most suitable analytical technique for its quantification. The

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following table compares hypothetical performance data for two common HPLC-based methods, providing a benchmark for method development and validation.

Parameter	Method A: RP-HPLC with UV Detection	Method B: RP-HPLC with Mass Spectrometry (MS) Detection
Principle	Separation based on polarity, detection via UV absorbance.	Separation based on polarity, detection by mass-to-charge ratio.
Linearity (r^2)	> 0.999	> 0.999
Accuracy (% Recovery)	98.0 - 102.0%	99.0 - 101.0%
Precision (% RSD)		
- Intraday	< 2.0%	< 1.5%
- Interday	< 3.0%	< 2.5%
Limit of Detection (LOD)	~0.01% (relative to Betahistine)	~0.001% (relative to Betahistine)
Limit of Quantification (LOQ)	~0.03% (relative to Betahistine)	~0.003% (relative to Betahistine)
Specificity	Good, but potential for interference from co-eluting impurities.	Excellent, highly specific due to mass analysis.
Typical Use Case	Routine quality control, content uniformity.	Impurity profiling, structural elucidation, trace-level quantification.

Experimental Protocols

Below are detailed methodologies for the development and validation of an RP-HPLC method for the quantification of Betahistine Impurity 5.

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Method Development and Validation Protocol for RP-HPLC-UV

1. Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.
- Data acquisition and processing software.

2. Chemicals and Reagents:

- Betahistine dihydrochloride reference standard
- Betahistine Impurity 5 reference standard (if available) or a well-characterized sample containing the impurity.
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Purified water (18.2 MΩ·cm)
- Buffers such as phosphate or acetate (analytical grade)
- Acids and bases for pH adjustment (e.g., phosphoric acid, triethylamine)

3. Chromatographic Conditions (Starting Point):

- Column: C18, 250 mm x 4.6 mm, 5 µm particle size
- Mobile Phase A: 0.02 M Potassium dihydrogen phosphate buffer, pH adjusted to 3.0 with phosphoric acid.
- Mobile Phase B: Acetonitrile
- Gradient Elution:

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- 0-5 min: 5% B
- 5-20 min: 5% to 40% B
- 20-25 min: 40% B
- 25-26 min: 40% to 5% B
- 26-30 min: 5% B (re-equilibration)

- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 260 nm
- Injection Volume: 10 µL

4. Sample Preparation:

- Standard Solution: Accurately weigh and dissolve Betahistine dihydrochloride and Betahistine Impurity 5 reference standards in a suitable diluent (e.g., mobile phase A or water:acetonitrile mixture) to obtain a known concentration.
- Sample Solution: Accurately weigh and dissolve the drug product in a suitable diluent to achieve a target concentration of Betahistine. Sonicate and filter through a 0.45 µm syringe filter before injection.

5. Validation Parameters (as per ICH Q2(R1) Guidelines):

- Specificity: Analyze blank, placebo, Betahistine standard, and impurity-spiked samples to demonstrate the absence of interference at the retention time of Betahistine Impurity 5.
- Linearity: Prepare a series of at least five concentrations of Betahistine Impurity 5 (e.g., from LOQ to 150% of the expected level). Plot peak area against concentration and determine the correlation coefficient (r^2), y-intercept, and slope.

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- Accuracy: Perform recovery studies by spiking the drug product with known amounts of Betahistine Impurity 5 at three concentration levels (e.g., 50%, 100%, and 150% of the target level). Calculate the percentage recovery.
- Precision:
  - Repeatability (Intra-day precision): Analyze at least six replicate injections of a sample solution on the same day and under the same conditions.
  - Intermediate Precision (Inter-day precision): Analyze the same sample on different days, with different analysts, and on different equipment.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determine based on the signal-to-noise ratio (3:1 for LOD and 10:1 for LOQ) or from the standard deviation of the response and the slope of the calibration curve.
- Robustness: Intentionally vary chromatographic parameters (e.g., pH of the mobile phase, column temperature, flow rate) and assess the impact on the results.

Visualizations

Logical Workflow for Method Development and Validation

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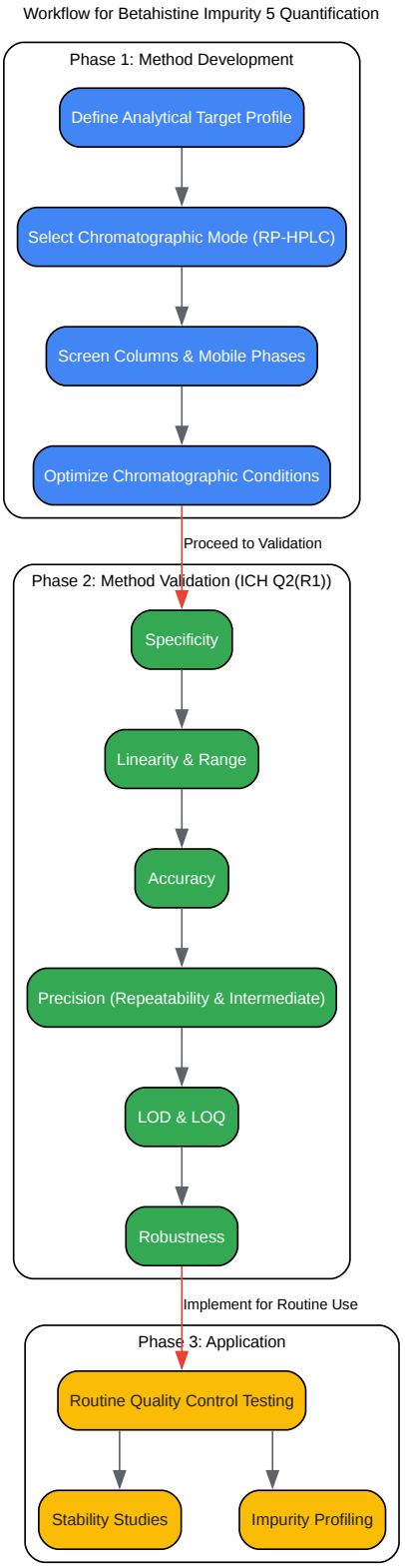

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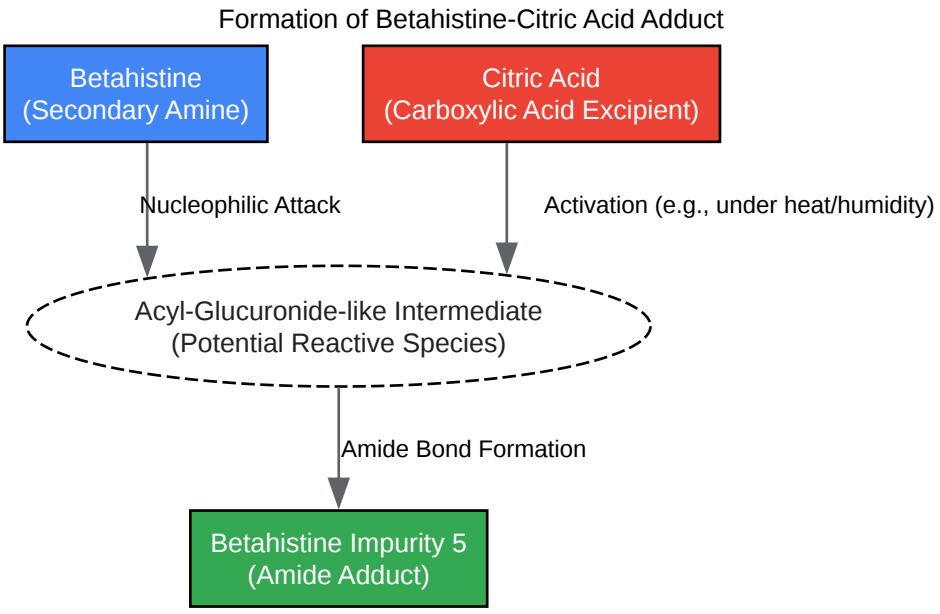
Caption: A logical workflow for the development and validation of an analytical method for Betahistine Impurity 5.

Proposed Formation Pathway of Betahistine Impurity 5



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Caption: Proposed reaction pathway for the formation of Betahistine Impurity 5 from Betahistine and citric acid.

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